

# Application of Beauvericin in Integrated Pest Management (IPM) Programs

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## Compound of Interest

Compound Name: *Beauvericin*

Cat. No.: *B10767034*

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## Introduction

**Beauvericin**, a cyclic hexadepsipeptide mycotoxin produced by various entomopathogenic fungi, including *Beauveria bassiana*, presents a promising avenue for the development of novel biopesticides.[1][2] Its potent insecticidal activity against a wide array of agricultural pests, coupled with a unique mode of action, positions it as a valuable component in Integrated Pest Management (IPM) strategies.[1][3] This document provides detailed application notes and experimental protocols for the evaluation and use of **beauvericin** in pest management research and development.

**Beauvericin's** primary mechanism of insecticidal action involves its ionophoric properties, which disrupt cellular ion homeostasis, particularly by increasing the permeability of cell membranes to cations like calcium ( $\text{Ca}^{2+}$ ).[4][5] This influx of ions leads to a cascade of downstream events, including the induction of apoptosis (programmed cell death), ultimately resulting in insect mortality.[2][4]

## Data Presentation: Efficacy of Beauvericin Against Various Pests

The following tables summarize the quantitative data on the efficacy of **beauvericin** against several key insect and mite pests.

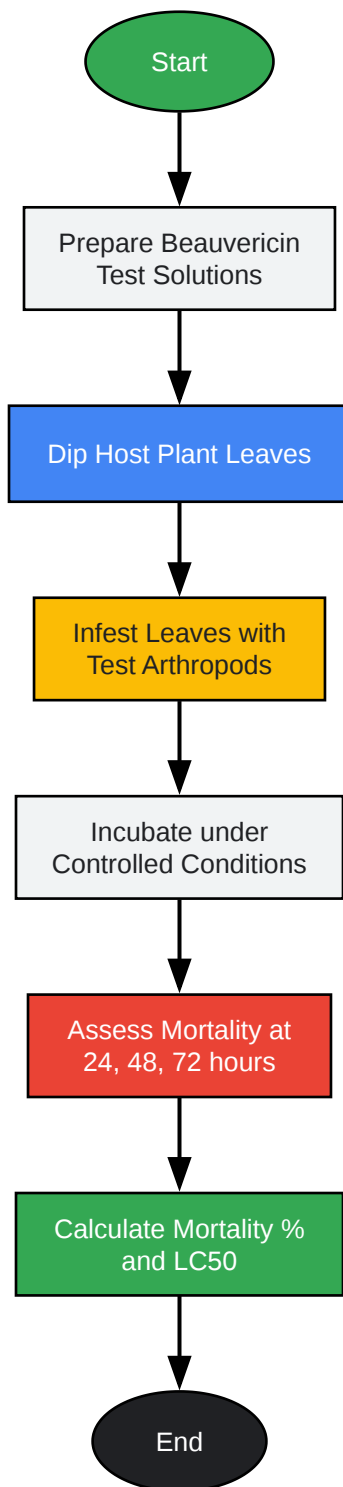
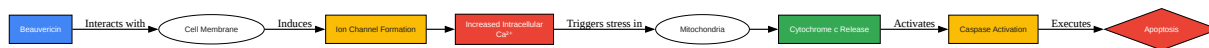
Pest Species	Common Name	Bioassay Method	Concentration (µg/mL)	Mortality Rate (%)	LC50 (µg/mL)	Citation
Tetranychus urticae	Two-spotted spider mite	Leaf Dip	10	84	-	[6][7]
100	100	-	[6][7]			
1000	100	-	[6][7]			
Leptinotarsa decemlineata	Colorado potato beetle	Spraying	0.04	-	0.04 (Day 10)	[8]
0.07	-	0.07 (Day 8)	[8]			
218.39	-	218.39 (Day 5)	[8]			
Spodoptera frugiperda	Fall armyworm	Cell Viability Assay (SF-9 cells)	2.5 (30 µM)	50 (CC50 after 72h)	2.5	[9]
10	~47 (after 24h)	10 (CC50 after 24h)	[9]			
85	50 (CC50 after 4h)	85	[9]			

Note: LC50 (Lethal Concentration 50) is the concentration of a substance that is fatal to 50% of the test organisms. CC50 (Cytotoxic Concentration 50) is the concentration that kills 50% of cells in vitro.

## Signaling Pathways

### Beauvericin-Induced Apoptosis in Insect Cells

**Beauvericin** triggers programmed cell death in insect cells through a mechanism that involves the disruption of intracellular calcium ion concentration. This leads to mitochondrial stress and the activation of the caspase cascade, a key component of the apoptotic pathway.



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